Comparative study of "3-(3,5-Dimethylphenoxy)piperidine" and its analogs

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Compound of Interest	
Compound Name:	*3-(3,5-Dimethylphenoxy)piperidine*
CAS No.:	*946681-15-8*
Cat. No.:	*B1388777*

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An In-Depth Comparative Guide to **3-(3,5-Dimethylphenoxy)piperidine** and Its Analogs for Preclinical Research

Executive Summary

The phenoxypiperidine scaffold is a privileged structure in modern medicinal chemistry, serving as the foundation for numerous compounds targeting the central nervous system (CNS) and other biological systems. This guide provides a comprehensive comparative analysis of **3-(3,5-Dimethylphenoxy)piperidine** and a curated set of its structural analogs. By systematically modifying the phenoxy and piperidine rings, we explore the resulting shifts in physicochemical properties, receptor affinity, functional activity, and metabolic stability. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols to guide the rational design of novel therapeutics based on this versatile chemical scaffold. We delve into the structure-activity relationships (SAR) that govern molecular behavior, supported by quantitative data and validated experimental workflows, to empower informed decision-making in early-stage drug discovery.

Introduction: The Phenoxypiperidine Scaffold

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The piperidine ring is a cornerstone of medicinal chemistry, present in a vast array of pharmaceuticals due to its favorable physicochemical properties and its ability to interact with biological targets in a defined three-dimensional space.[1] When combined with a phenoxy moiety, it forms the phenoxypiperidine scaffold, a structure known to confer activity at various G-protein coupled receptors (GPCRs), ion channels, and neurotransmitter transporters.[2][3]

3-(3,5-Dimethylphenoxy)piperidine serves as our parent compound for this investigation. The dimethyl substitution on the phenoxy ring provides a specific steric and electronic profile that influences its interaction with molecular targets. Understanding how modifications to this core structure impact its pharmacological profile is critical for optimizing lead compounds.

This guide will compare the parent compound with four rationally designed analogs to dissect their structure-activity relationships (SAR):

- Analog A (Phenoxy Alkyl Addition): 3-(2,3,5-Trimethylphenoxy)piperidine
- Analog B (Phenoxy Halogenation): 3-(3-Chloro-5-fluorophenoxy)piperidine
- Analog C (Piperidine Substitution): 3-(3,5-Dimethylphenoxy)-1-methylpiperidine
- Analog D (Scaffold Isomer): 4-(3,5-Dimethylphenoxy)piperidine

Through this comparative lens, we aim to elucidate the principles governing target engagement, selectivity, and drug-like properties within this chemical series.

Synthetic Strategy: A Convergent Approach

The synthesis of **3-(3,5-Dimethylphenoxy)piperidine** and its analogs is typically achieved through a Williamson ether synthesis, a robust and versatile method for forming the crucial aryl ether linkage. The general workflow involves the coupling of a substituted phenol with a suitably protected piperidine derivative.

General Synthesis Workflow

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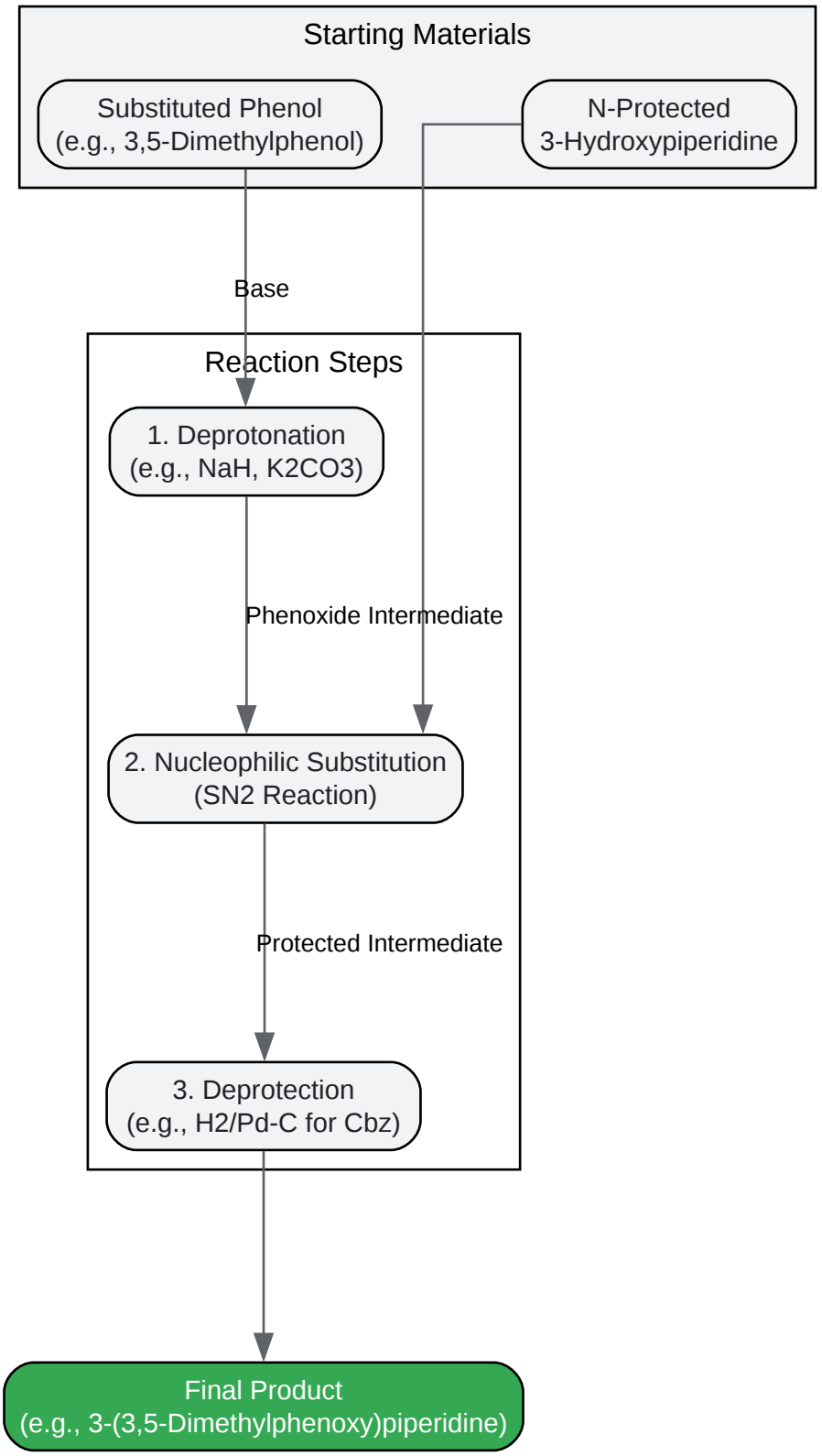

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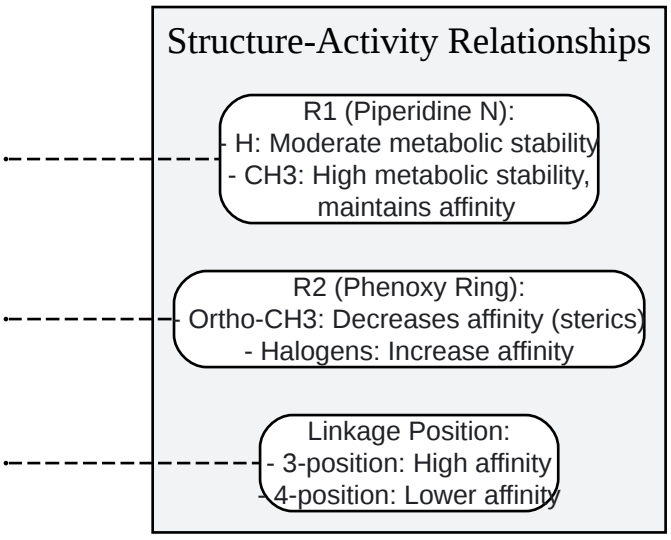

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Caption: Key SAR takeaways for the **3-(3,5-Dimethylphenoxy)piperidine** scaffold.

Detailed Experimental Protocols

To ensure scientific rigor and reproducibility, we provide detailed protocols for two key assays used in the characterization of these compounds.

Protocol 1: Radioligand Binding Assay for Dopamine Transporter (DAT) Affinity

This protocol is a self-validating system for determining the binding affinity (K_i) of test compounds by measuring their ability to displace a known radioligand from its target.

Workflow Diagram:

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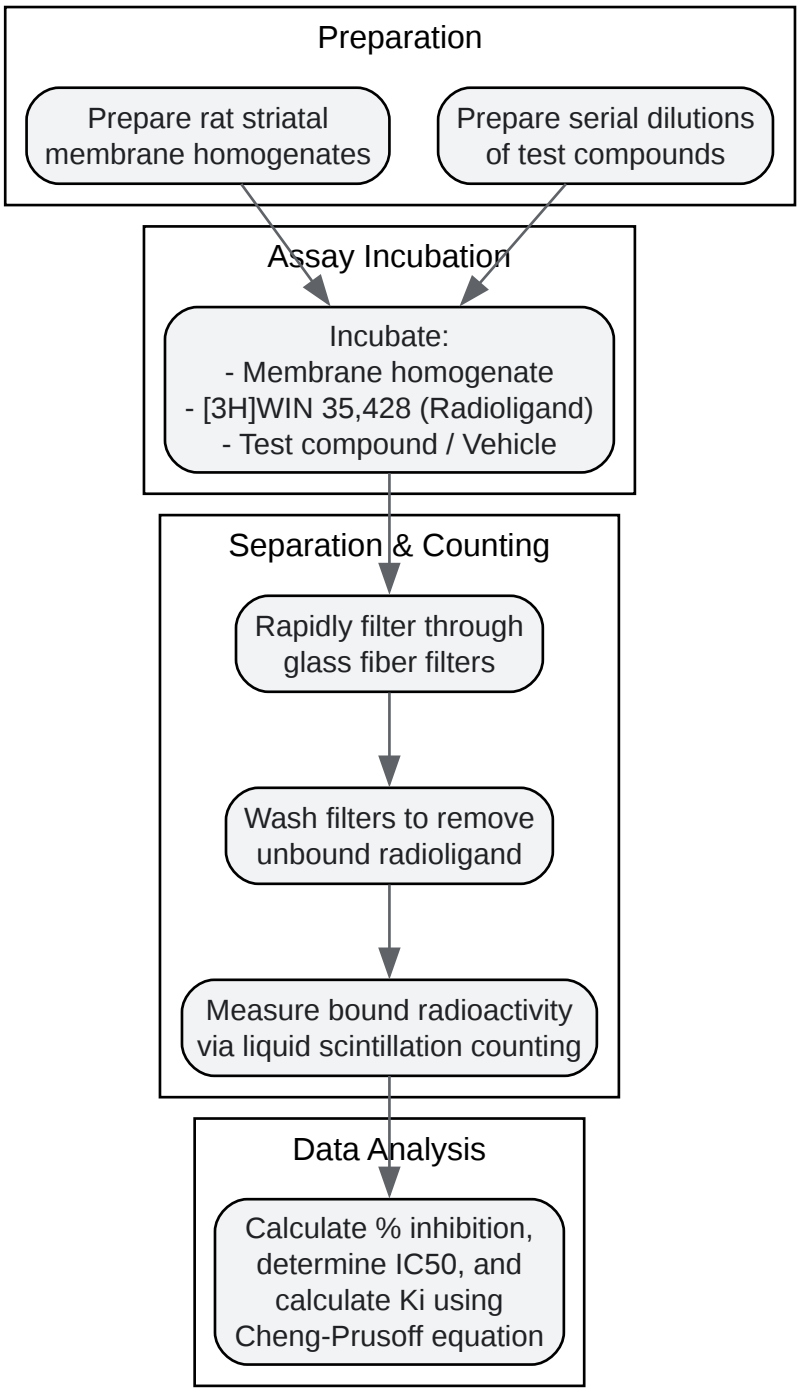

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Sources

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